

Stability and Storage of Sodium Chlorodifluoroacetate: A Technical Guide

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Compound of Interest

Compound Name: Sodium chlorodifluoroacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and storage of **sodium chlorodifluoroacetate**. The information is compiled from publicly available safety data sheets, product information, and relevant scientific literature to assist researchers, scientists, and drug development professionals in the safe handling and storage of this versatile reagent.

Chemical and Physical Properties

Sodium chlorodifluoroacetate is a white solid that is stable under recommended storage conditions.[1][2] It is primarily used in organic synthesis as a precursor for the in-situ generation of difluorocarbene.[3][4][5] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	$\text{C}_2\text{ClF}_2\text{NaO}_2$	[4]
Molecular Weight	152.46 g/mol	[4]
Appearance	White solid	[2][4]
Melting Point	196-198 °C	[2][4]
Hygroscopicity	Hygroscopic	[6]

Stability Profile

Under normal handling and storage conditions, **sodium chlorodifluoroacetate** is a stable compound.[6] However, its stability is influenced by temperature, moisture, and the presence of incompatible materials.

Thermal Stability

Sodium chlorodifluoroacetate undergoes thermal decomposition upon heating, which is a critical aspect of its reactivity in organic synthesis. The primary decomposition pathway involves decarboxylation to generate difluorocarbene (:CF_2), a highly reactive intermediate.[3][4][5] This process typically occurs at temperatures of 95 °C and above in suitable solvents like diglyme.[5]

It is crucial to control the temperature during heating, as a buildup of the reagent followed by rapid heating can lead to a violent exothermic decomposition.[7] In case of a fire, thermal decomposition can generate hazardous products, including carbon oxides, hydrogen chloride, and hydrogen fluoride.[6]

Hydrolytic Stability and Behavior in Aqueous Solutions

Sodium chlorodifluoroacetate is hygroscopic and can absorb moisture from the air, which may lead to deliquescence and deterioration over time.[6] While specific studies on the hydrolysis of the sodium salt under ambient storage conditions are not readily available, the behavior of its conjugate acid, chlorodifluoroacetic acid, in aqueous solutions provides valuable insights.

A study on the decomposition of chlorodifluoroacetic acid in aqueous solution revealed that the reaction is a first-order process. The rate of decomposition is influenced by pH and the presence of other ions. The table below summarizes the kinetic data from this study.

Temperature (°C)	k (sec ⁻¹)	Half-life (t _{1/2})
60.0	1.1 x 10 ⁻⁵	~17.5 hours
80.0	1.1 x 10 ⁻⁴	~1.7 hours
100.0	8.3 x 10 ⁻⁴	~13.9 minutes

Data adapted from a study on the decomposition of chlorodifluoroacetic acid in a sodium acetate-acetic acid buffer solution.[8]

The activation energy for this decomposition was reported to be approximately 29 kcal/mol.[8]

Incompatibilities

Sodium chlorodifluoroacetate is incompatible with strong oxidizing agents.[6] Contact with these materials should be avoided to prevent vigorous reactions.

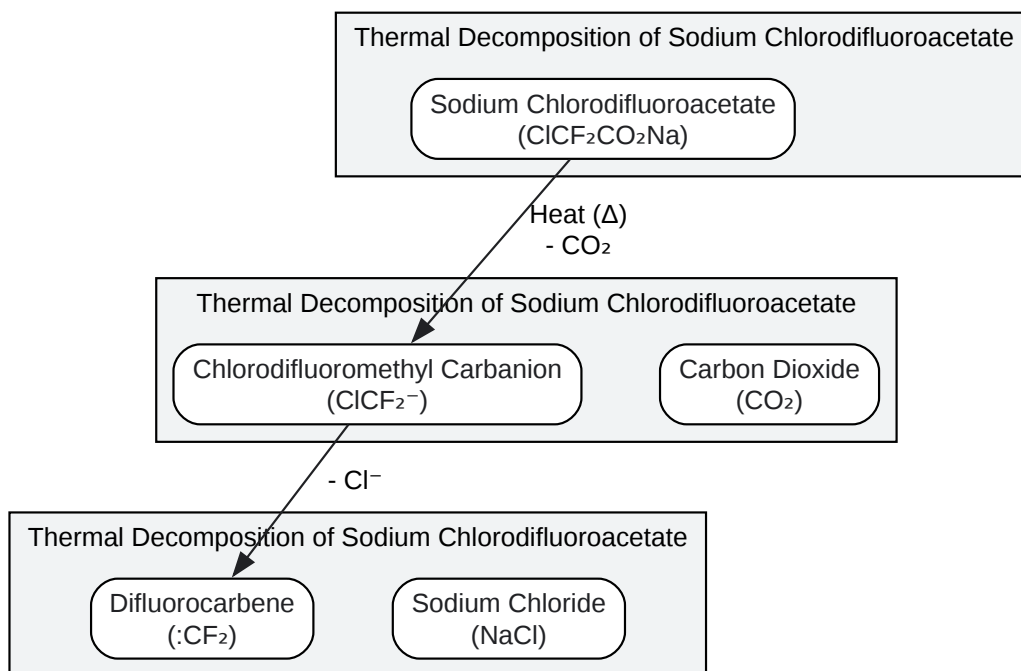
Degradation Pathways

The most well-documented degradation pathway for **sodium chlorodifluoroacetate** is its thermal decomposition to form difluorocarbene.

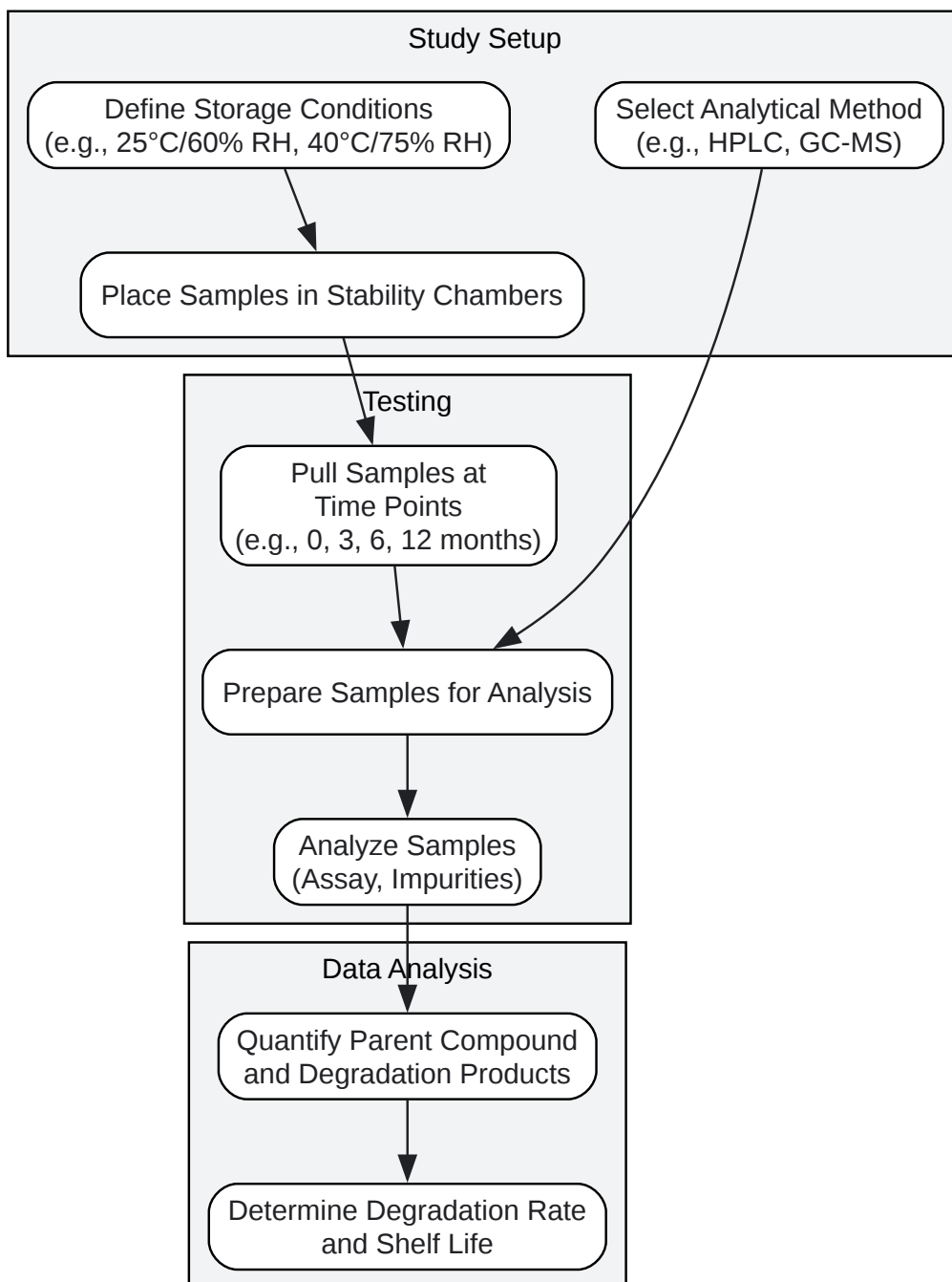
Thermal Decomposition Pathway

The thermal decomposition is proposed to proceed via an initial decarboxylation to form a chlorodifluoromethyl carbanion (ClCF_2^-), which then rapidly eliminates a chloride ion to yield difluorocarbene ($:\text{CF}_2$).[4]

Thermal Decomposition of Sodium Chlorodifluoroacetate



Workflow for Stability Testing

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Phone: (601) 213-4426

Email: info@benchchem.com